

Application Notes and Protocols for 4-HO-DPT Analytical Standards

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Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B15547288

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following information is provided for research purposes only and is intended for use by qualified professionals in a controlled laboratory setting. This document pertains to 4-hydroxy-N,N-dipropyltryptamine (4-HO-DPT), as the term "**4-HO-DPHP**" is ambiguous and most likely a typographical error for 4-HO-DPT, a known psychoactive compound of the tryptamine class. There is no readily available scientific literature for a tryptamine derivative named "**4-HO-DPHP**".

Introduction

4-hydroxy-N,N-dipropyltryptamine (4-HO-DPT), also known as deprocin, is a synthetic tryptamine and a structural analog of the naturally occurring psychedelic compound psilocin (4-HO-DMT).[1][2] First synthesized by David Repke and colleagues, it is of interest to the scientific community for its potential psychoactive effects, which are believed to be mediated through its interaction with serotonin receptors.[1][2] These application notes provide an overview of the analytical standards, pharmacological profile, and relevant protocols for the study of 4-HO-DPT.

Physicochemical Data and Analytical Standards

Accurate and reliable analytical standards are fundamental for the qualitative and quantitative analysis of 4-HO-DPT in research settings.

Table 1: Physicochemical Properties of 4-HO-DPT

Property	Value	Source
IUPAC Name	3-[2-(dipropylamino)ethyl]-1H-indol-4-ol	PubChem
Molecular Formula	C ₁₆ H ₂₄ N ₂ O	PubChem
Molecular Weight	260.37 g/mol	PubChem
CAS Number	63065-88-3	PubChem
Appearance	Varies (typically a crystalline solid)	N/A
Solubility	Soluble in methanol and chloroform.[2]	[2]

Note: Physical appearance may vary depending on the salt form and purity.

Table 2: Spectroscopic and Chromatographic Data for 4-HO-DPT Analytical Standard

Analytical Technique	Expected Data
Mass Spectrometry (MS)	Molecular Ion [M+H] ⁺ : m/z 261.1965
¹ H NMR	Characteristic peaks corresponding to the indole ring, ethyl side chain, and N-propyl groups.
High-Performance Liquid Chromatography (HPLC)	Retention time is dependent on the column, mobile phase, and flow rate.
Gas Chromatography-Mass Spectrometry (GC-MS)	Derivatization is typically required for analysis.

Experimental Protocols

Preparation of Standard Solutions

Objective: To prepare accurate and precise standard solutions of 4-HO-DPT for calibration and quantification.

Materials:

- 4-HO-DPT analytical standard (of known purity)
- Volumetric flasks (Class A)
- Analytical balance
- Methanol (HPLC grade) or other suitable solvent
- Pipettes and tips

Procedure:

- Stock Solution (e.g., 1 mg/mL):
 1. Accurately weigh approximately 10 mg of the 4-HO-DPT analytical standard.
 2. Quantitatively transfer the weighed standard to a 10 mL volumetric flask.
 3. Dissolve the standard in a small amount of methanol and then dilute to the mark with the same solvent.
 4. Stopper the flask and invert several times to ensure homogeneity.
- Working Solutions:
 1. Prepare a series of working solutions by serial dilution of the stock solution to the desired concentrations (e.g., for a calibration curve).
 2. Use volumetric pipettes and flasks for accurate dilutions.

Storage: Store stock and working solutions in amber vials at -20°C to minimize degradation.

Analytical Method: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

Objective: To provide a general HPLC-UV method for the separation and quantification of 4-HO-DPT.

Instrumentation and Conditions:

- HPLC System: A standard HPLC system equipped with a UV-Vis detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid is a common starting point for tryptamines.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Approximately 280 nm (based on the indole chromophore).
- Injection Volume: 10 µL.

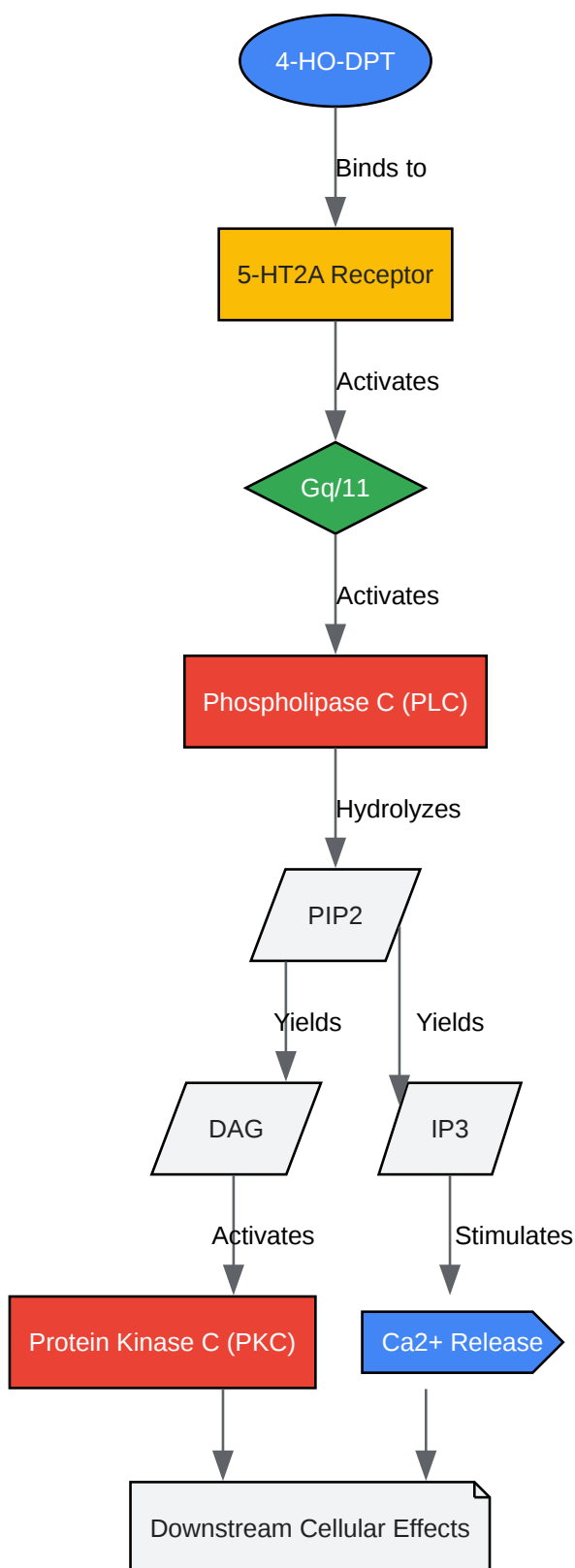
Procedure:

- Equilibrate the HPLC system with the initial mobile phase composition.
- Inject the prepared standard solutions and samples.
- Develop a calibration curve by plotting the peak area versus the concentration of the standards.
- Quantify the amount of 4-HO-DPT in unknown samples using the calibration curve.

Pharmacology and Signaling Pathways

Mechanism of Action

The primary pharmacological target for 4-HO-DPT and its analogs is the serotonin 5-HT_{2A} receptor, which is a G-protein coupled receptor (GPCR).[2] Activation of this receptor is a key event in the mechanism of action of classic psychedelic compounds.[2] 4-HO-DPT is believed to act as a partial or full agonist at this receptor, as well as potentially at other serotonin receptor subtypes (e.g., 5-HT_{2C}).[2]

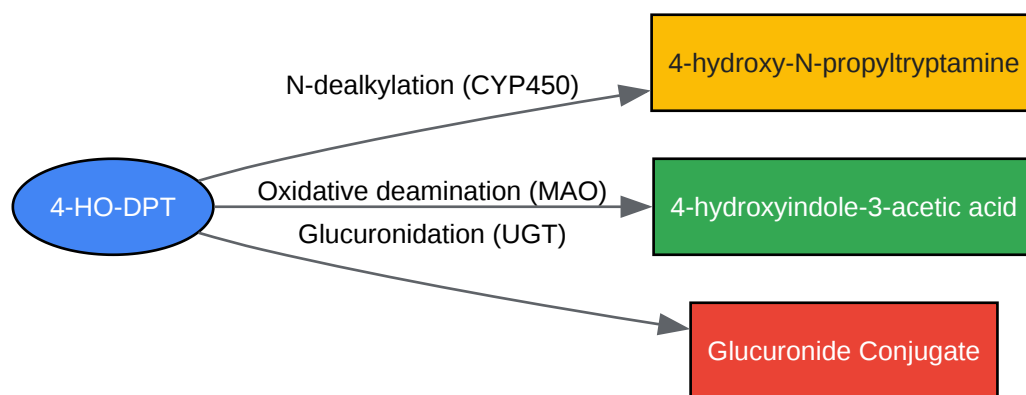


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Caption: 5-HT_{2A} receptor signaling pathway activated by 4-HO-DPT.

Metabolism

Detailed in vitro and in vivo metabolism studies for 4-HO-DPT are not extensively reported. However, based on its structural similarity to other tryptamines like psilocin, it is hypothesized to undergo metabolism through several key pathways.

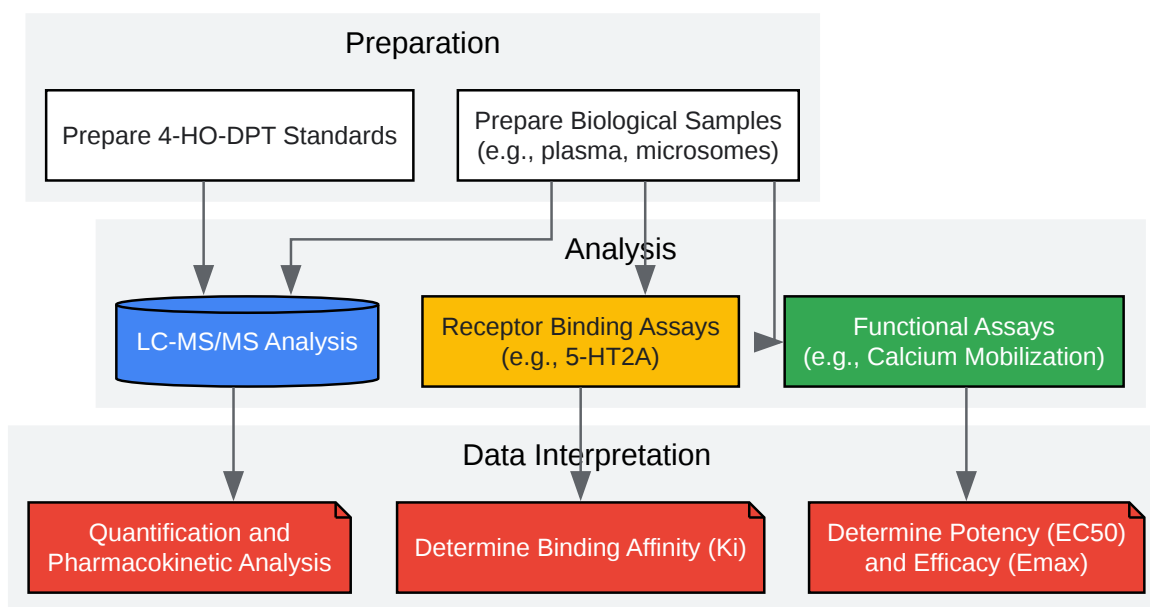


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Caption: Hypothetical metabolic pathways of 4-HO-DPT.

Experimental Workflow for In Vitro Analysis

The following diagram outlines a general workflow for the in vitro characterization of 4-HO-DPT.



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Caption: General experimental workflow for 4-HO-DPT in vitro studies.

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References

- [1. benchchem.com \[benchchem.com\]](#)
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